

Application Note: High-Throughput Screening & Experimentation with 2-ethoxy-N-methoxybenzamide

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Compound of Interest

Compound Name: 2-ethoxy-N-methoxybenzamide

Cat. No.: B7517340

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Executive Summary

This guide details the operational protocols for utilizing **2-ethoxy-N-methoxybenzamide** (CAS: 938-73-8 derivative) in high-throughput workflows. While often overlooked as a simple intermediate, this molecule possesses unique electronic and steric properties—specifically the ortho-ethoxy substituent combined with the N-methoxy amide directing group—that make it an ideal stress-test substrate for High-Throughput Experimentation (HTE) in C–H activation studies. Additionally, its structural homology to ethenzamide classifies it as a relevant fragment for biological High-Throughput Screening (HTS) campaigns targeting inflammatory and enzymatic pathways.

Chemical Context & Mechanistic Rationale[1][2][3][4]

The "Privileged" Substrate

2-ethoxy-N-methoxybenzamide is distinct from standard Weinreb amides (N-methoxy-N-methyl) due to the presence of the secondary amide proton (N-H). This feature is critical for:

- Deprotonative Metallation: The N-H allows for the formation of rigid, anionic metallocycles with transition metals (Pd, Rh, Ru), facilitating directed C–H activation.
- Ortho-Effect: The 2-ethoxy group provides steric bulk and potential hemilabile coordination, forcing regioselectivity to the distal ortho position (C6) or challenging catalysts to overcome the steric barrier at C3.

Application Scopes

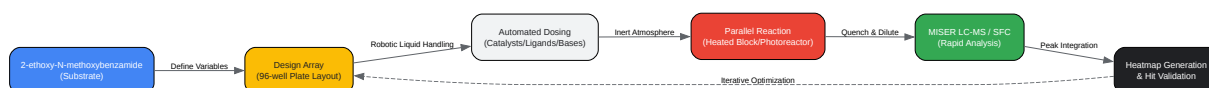
- Scope A (Chemical HTE): Screening catalyst/ligand libraries to functionalize the benzamide core (Reaction Discovery).
- Scope B (Biological HTS): Screening the molecule as a fragment against targets like Tyrosinase or Hedgehog signaling proteins (Smoothened).

PART 1: High-Throughput Experimentation (HTE) for Reaction Discovery

Objective: To identify optimal catalytic conditions (Catalyst, Ligand, Base, Solvent) that enable the C–H functionalization (e.g., arylation, alkylation) of **2-ethoxy-N-methoxybenzamide**.

HTE Workflow Visualization

The following diagram illustrates the iterative cycle of HTE used to crack difficult transformations on this substrate.



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Caption: Workflow for microscale high-throughput experimentation (HTE) to discover catalytic conditions.

Protocol: Microscale Reaction Screening (96-Well Format)

Materials:

- Substrate: **2-ethoxy-N-methoxybenzamide** (0.1 M stock in DMAc).
- Catalyst Library: Pd(OAc)₂, [RhCp*Cl₂]₂, Ru(p-cymene)Cl₂.
- Ligand Library: Phosphines (XPhos, BrettPhos), Amino acids (for C-H activation).
- Reaction Block: 96-well glass vial block (e.g., ChemGlass or equivalent) with PFA mat seals.

Step-by-Step Procedure:

- Stock Preparation (The "Master Mix"):
 - Prepare a solution containing the substrate (1.0 equiv) and the coupling partner (e.g., Iodobenzene, 1.5 equiv) in the desired solvent (TFE or MeOH).
 - Expert Tip: Include an internal standard (e.g., 4,4'-di-tert-butylbiphenyl) at 0.1 equiv to normalize LC-MS data against solvent evaporation.
- Catalyst Dosing (Solid or Slurry):
 - If using a liquid handler (e.g., Hamilton/Tecan), dispense catalyst slurries into the 96-well plate.
 - Evaporate solvent if dosing catalysts as solutions to avoid solvent clashes.
- Reaction Assembly:
 - Dispense 20 µL of the "Master Mix" into each well containing the pre-dosed catalysts/ligands.
 - Seal the plate immediately with a PFA-coated mat and metal clamp system to prevent cross-talk of volatiles.

- Incubation:
 - Place in a tumble-stirrer or shaker at elevated temperature (80–100 °C) for 16–24 hours.
 - Safety: Ensure the heating block is explosion-proof if using flammable solvents.
- Work-up & Analysis:
 - Cool to room temperature.
 - Dilute with 180 µL of MeCN (containing 1% Formic Acid) to quench metal species.
 - Centrifuge at 3000 rpm for 10 mins to pellet metal precipitates.
 - Inject supernatant into UPLC-MS.

Data Interpretation (The "Ortho-Constraint")

When analyzing results, look for Regioselectivity Ratios (rr).

- Target Product: Functionalization at C6 (less hindered).
- Minor Product: Functionalization at C3 (between Amide and Ethoxy).
- Note: If C3 functionalization is observed, this is a "privileged hit" indicating a catalyst capable of overcoming significant steric strain.

PART 2: Biological High-Throughput Screening (Fragment-Based)

Objective: To screen **2-ethoxy-N-methoxybenzamide** as a fragment against a biological target (e.g., Smoothed receptor or Tyrosinase).

Solubility & Compound Management

The 2-ethoxy group increases lipophilicity (cLogP ~ 1.5–2.0) compared to simple benzamides.

Table 1: Physicochemical Profile & Assay Limits

Parameter	Value/Limit	Implication for Screening
MW	~195.2 Da	Ideal Fragment (<300 Da).
Solubility (DMSO)	> 50 mM	High; suitable for acoustic dispensing.
Solubility (PBS, pH 7.4)	~ 0.5 mM	Risk: Potential precipitation in assay buffer.
Aggregation Potential	Moderate	Check for colloidal aggregation (promiscuous inhibition).
Stability	High	N-methoxy amides are resistant to proteolysis.

Protocol: Fragment Screening Assay

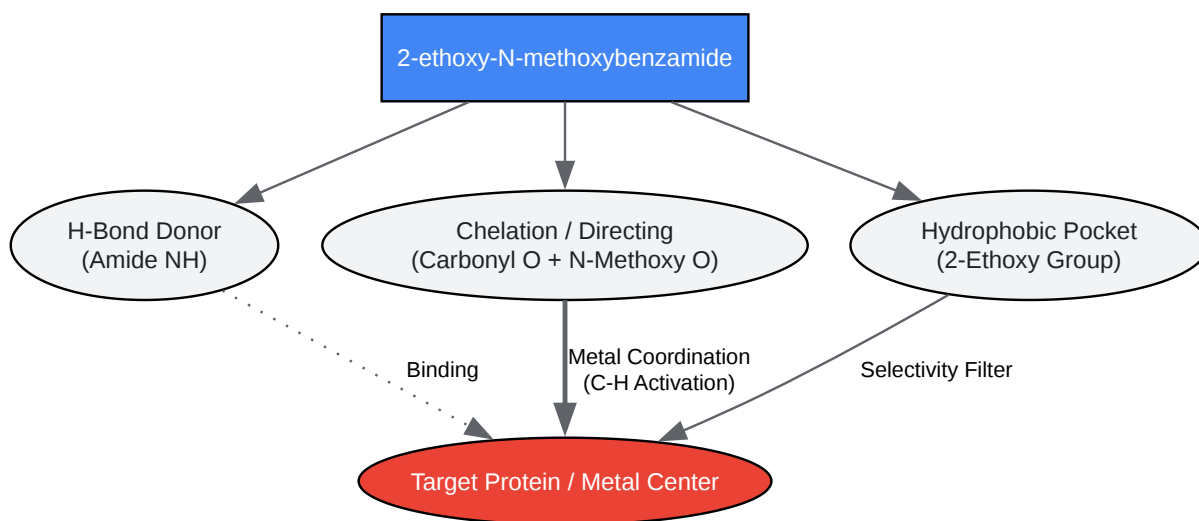
Step-by-Step Procedure:

- Compound Source Plate:
 - Prepare **2-ethoxy-N-methoxybenzamide** at 100 mM in 100% DMSO.
 - Perform a QC check (LC-MS) to ensure purity >95% and no hydrolysis to the carboxylic acid (which is a common false positive).
- Acoustic Dispensing:
 - Use an Echo® Liquid Handler to dispense 20–50 nL of compound into 384-well assay plates.
 - Target final concentration: 0.5 mM to 1.0 mM (typical for fragments).
- Assay Incubation (Example: Tyrosinase Inhibition):
 - Add 10 µL of Tyrosinase enzyme buffer. Incubate 10 min.
 - Add 10 µL of Substrate (L-DOPA).

- Control: Include Kojic Acid as a positive control.^[1]
- Detection:
 - Measure Absorbance at 475 nm (Dopachrome formation) kinetically over 30 minutes.
- Hit Validation (The "Orthogonal" Step):
 - If >30% inhibition is observed, validate using SPR (Surface Plasmon Resonance).
 - The N-methoxy group can form unique H-bonds; look for fast-on/fast-off kinetics typical of fragments.

Mechanism of Action Visualization

Understanding how the N-methoxybenzamide interacts with a target (or metal center) is crucial.



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Caption: Interaction modes of the scaffold in biological binding (H-bond) vs. chemical catalysis (Chelation).

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